

# Introduction: The Significance of 2-Chloro-1-(4-ethylphenyl)ethanone

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

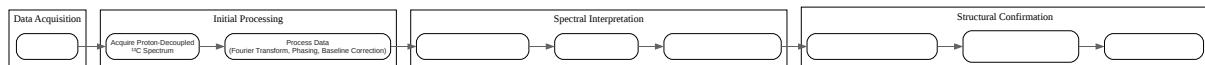
Compound Name:	2-Chloro-1-(4-ethylphenyl)ethanone
Cat. No.:	B1598609

[Get Quote](#)

**2-Chloro-1-(4-ethylphenyl)ethanone**, with the CAS Number 50690-09-0, is a halogenated aromatic ketone.<sup>[1][2]</sup> Molecules of this class are pivotal intermediates in organic synthesis, particularly in the pharmaceutical industry, where they serve as building blocks for more complex biologically active molecules. The precise characterization of such compounds is paramount to ensure the integrity of synthetic pathways and the purity of final products.  $^{13}\text{C}$  NMR spectroscopy is an indispensable tool for this purpose, offering unambiguous insights into the carbon framework of a molecule.

## Molecular Structure and Carbon Environment Analysis

Understanding the molecular structure is the first step in predicting and interpreting a  $^{13}\text{C}$  NMR spectrum. **2-Chloro-1-(4-ethylphenyl)ethanone** possesses a distinct set of carbon environments that will give rise to a unique spectral signature.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the acquisition and interpretation of the  $^{13}\text{C}$  NMR spectrum of **2-Chloro-1-(4-ethylphenyl)ethanone**.

## Conclusion

The  $^{13}\text{C}$  NMR spectrum of **2-Chloro-1-(4-ethylphenyl)ethanone** can be confidently predicted and interpreted through a systematic approach grounded in the fundamental principles of NMR spectroscopy. By understanding the influence of the various functional groups on the carbon chemical shifts and by following a rigorous experimental and analytical workflow,  $^{13}\text{C}$  NMR serves as a powerful and definitive tool for the structural verification and purity assessment of this important synthetic intermediate. For unambiguous assignment, especially of the closely spaced aromatic signals, advanced NMR techniques such as DEPT (Distortionless Enhancement by Polarization Transfer) and 2D NMR (HSQC, HMBC) experiments are highly recommended.

## References

- $^{13}\text{C}$  N.M.R. STUDIES: PART III. CARBON-13 N.M.R. SPECTRA OF SUBSTITUTED ACETOPHENONES. Canadian Science Publishing.
- 4-Ethylacetophenone(937-30-4)  $^{13}\text{C}$  NMR spectrum. ChemicalBook.
- 4'-Ethylacetophenone | C10H12O | CID 13642. PubChem - NIH.
- 937-30-4 4-Ethylacetophenone C10H12O, Formula, NMR, Boiling Point, Density, Flash Point. LookChem.
- Acetophenone  $^{13}\text{C}$  NMR Analysis. Scribd.
- Crystal Structures of Novel Phenyl Fulgides. MDPI.
- **2-Chloro-1-(4-ethylphenyl)ethanone** AldrichCPR 50690-09-0. Sigma-Aldrich.
- 2-Chloro-1-(4-ethyl-phenyl)-ethanone | CAS 50690-09-0. SCBT.
- 2-CHLORO-1-(4-ETHYL-PHENYL)-ETHANONE. ChemicalBook.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. scbt.com [scbt.com]
- 2. 2-CHLORO-1-(4-ETHYL-PHENYL)-ETHANONE [chemicalbook.com]
- To cite this document: BenchChem. [Introduction: The Significance of 2-Chloro-1-(4-ethylphenyl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1598609#13c-nmr-of-2-chloro-1-4-ethylphenyl-ethanone]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)